Lipoamido-PEG3-Azide: A Technical Guide for Advanced Bioconjugation and Surface Modification

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Compound of Interest		
Compound Name:	*Lipoamido-PEG3-Azide*	
Cat. No.:	*B608588*	*Get Quote*

Introduction: The Molecular Bridge for Advanced Therapeutic and Diagnostic Design

In the landscape of modern drug development and molecular biology, the precise and stable linkage of disparate molecular entities is paramount. **Lipoamido-PEG3-Azide** has emerged as a critical tool in this field, offering a unique combination of functionalities that enables researchers to construct sophisticated bioconjugates and functionalized surfaces. This heterobifunctional linker incorporates three key features: a lipoic acid moiety for robust anchoring to metallic surfaces, a hydrophilic tri-polyethylene glycol (PEG3) spacer to enhance solubility and reduce steric hindrance, and a terminal azide group for highly specific covalent ligation via "click chemistry".[1][2] This guide provides an in-depth exploration of the structure, properties, and applications of **Lipoamido-PEG3-Azide**, with a focus on field-proven insights and detailed methodologies to empower researchers in their experimental design.

Core Molecular Architecture and Physicochemical Properties

Understanding the fundamental characteristics of **Lipoamido-PEG3-Azide** is essential for its effective application. The molecule's unique trifunctional design dictates its utility in a wide array of scientific contexts.

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Structural Breakdown

Lipoamido-PEG3-Azide is comprised of three distinct chemical domains:

- Lipoamide Headgroup: Derived from lipoic acid, this terminal features a cyclic disulfide bond that exhibits a strong affinity for gold and other metallic surfaces.[1] This interaction is foundational for the creation of self-assembled monolayers (SAMs) on nanoparticles and sensor chips.[1][3]

- PEG3 Spacer: The tri-polyethylene glycol linker is a short, hydrophilic chain that imparts several advantageous properties. It increases the overall water solubility of the molecule and any conjugate it is a part of.[2] Furthermore, the PEG spacer provides a flexible arm that mitigates steric hindrance between the conjugated entities, often preserving their biological activity.

- Azide Tailgroup: The terminal azide (N3) group is the reactive handle for "click chemistry," most notably the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC).[2][4] This reaction is highly efficient, specific, and biocompatible, allowing for the covalent attachment of **Lipoamido-PEG3-Azide** to molecules bearing an alkyne group.[5][6]

Figure 1: Chemical structure of **Lipoamido-PEG3-Azide**.

Physicochemical Data

A summary of the key physicochemical properties of **Lipoamido-PEG3-Azide** is presented in the table below. These parameters are critical for calculating molar equivalents in reaction setups and for understanding the compound's behavior in various solvent systems.

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Property	Value	Source
Chemical Formula	C16H30N4O4S2	[7]
Molecular Weight	406.56 g/mol	[4][7]
CAS Number	890016-39-4	[7]
Appearance	Liquid	[7]
Purity	>95%	[4][7]
Solubility	Soluble in DMSO, DMF, DCM	[2]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and reactivity of **Lipoamido-PEG3-Azide**.

- Short-term Storage: For periods of days to weeks, the compound can be stored at 0-4°C in a dry, dark environment.[7]
- Long-term Storage: For extended periods (months to years), it is recommended to store **Lipoamido-PEG3-Azide** at -20°C.[2][7]
- Shipping: The compound is stable enough for shipping at ambient temperatures for a few weeks.[7]
- Stock Solutions: Stock solutions can be prepared in a suitable solvent such as DMSO and stored at -20°C for long-term use.[7] It is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.

Core Applications and Methodologies

The dual functionality of **Lipoamido-PEG3-Azide** makes it a versatile reagent in several cutting-edge research areas.[1][8]

Bioconjugation via Click Chemistry

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The primary application of the azide group is its participation in click chemistry, a class of reactions known for their high yield, specificity, and biocompatibility.[4][5] This allows for the precise attachment of **Lipoamido-PEG3-Azide** to alkyne-modified biomolecules such as proteins, peptides, and nucleic acids.[4] The resulting conjugates benefit from the properties of the lipoamide and PEG components, enabling applications in drug delivery, molecular imaging, and diagnostics.[4] For instance, a therapeutic peptide modified with an alkyne can be conjugated to **Lipoamido-PEG3-Azide**, and the resulting construct can then be anchored to gold nanoparticles for targeted delivery.

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